Introduction to Substituted 1,4-Diazepanes: A Scaffold of Biological Importance

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Compound of Interest

Compound Name:	*1,4-Bis(isoquinolin-5-ylsulfonyl)-1,4-diazepane*
CAS No.:	*1337967-93-7*
Cat. No.:	*B600962*

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The 1,4-diazepane ring is a seven-membered heterocycle containing two nitrogen atoms, a structure that has proven to be a versatile scaffold in medicinal chemistry.[4][5] Derivatives of this core have been explored for a wide range of therapeutic applications, including as anticancer, antipsychotic, and antimicrobial agents.[4][6] The biological activity of these compounds is largely dictated by the nature of the substituents attached to the nitrogen atoms of the diazepane ring. The presence of bulky, aromatic sulfonyl groups, as seen in ML-9, often confers the ability to interact with the ATP-binding pockets of protein kinases, leading to enzyme inhibition.

ML-9: A Potent Inhibitor of Myosin Light Chain Kinase and Other Protein Kinases

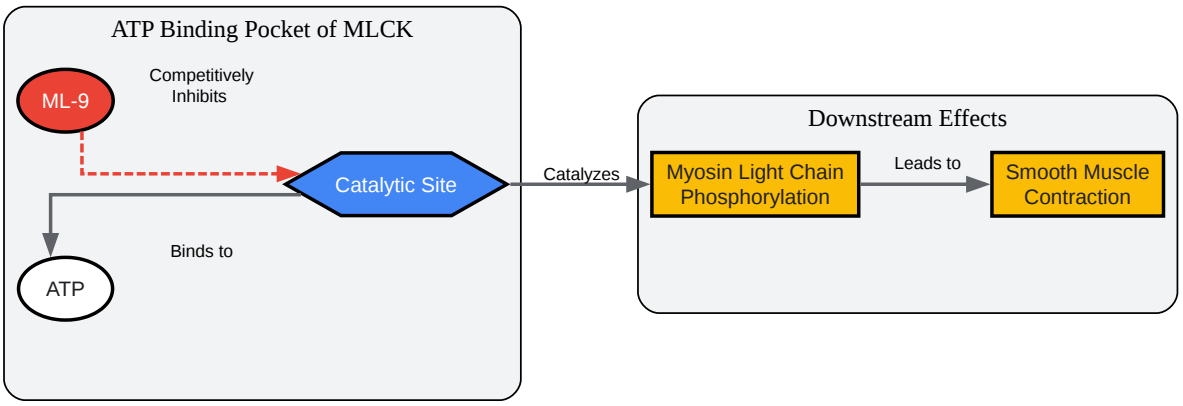
ML-9 is a cell-permeable and reversible inhibitor of several protein kinases, with a primary and most potent inhibitory action against Myosin Light Chain Kinase (MLCK).[7][8] MLCK is a crucial enzyme in the regulation of smooth muscle contraction and is involved in a variety of other cellular processes, including cell migration and endothelial barrier function.[8][9]

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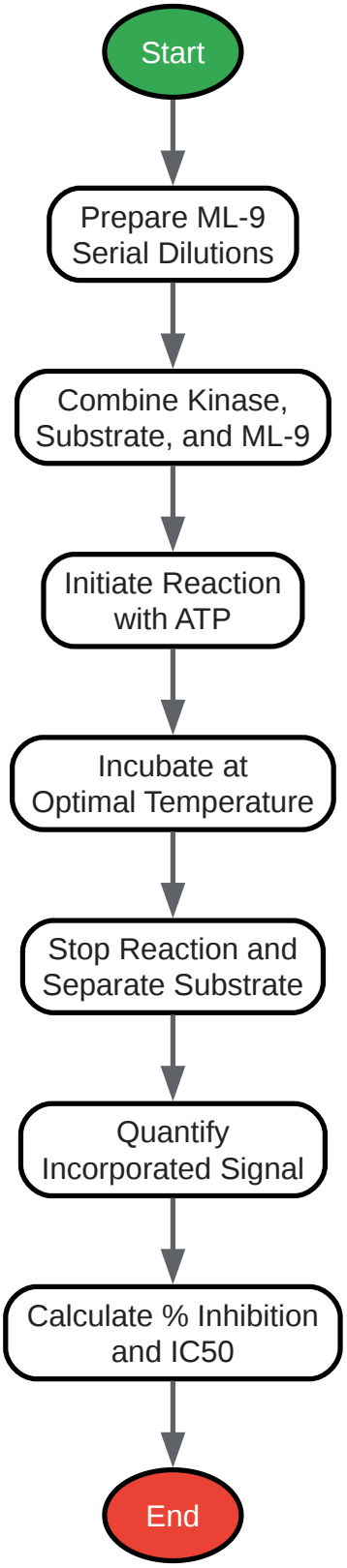
Mechanism of Action: Competitive Inhibition at the ATP-Binding Site

ML-9 exerts its inhibitory effect by competing with ATP for binding to the catalytic site of the kinase.[7][10] This mode of action is common for many small molecule kinase inhibitors. The naphthalene ring of ML-9 likely occupies the adenine-binding region of the ATP pocket, while the diazepane and sulfonyl groups form additional interactions that stabilize the inhibitor-enzyme complex.

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Caption: Workflow for an in vitro kinase inhibition assay.

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Cellular Assay for Smooth Muscle Contraction

This protocol outlines a method to assess the effect of ML-9 on smooth muscle contraction using isolated tissue preparations.

Materials:

- Isolated smooth muscle tissue (e.g., aortic rings)
- Organ bath system with force transducer
- Krebs-Henseleit solution
- Contractile agonist (e.g., phenylephrine, KCl)
- ML-9 stock solution

Procedure:

- Mount the isolated smooth muscle tissue in the organ bath containing oxygenated Krebs-Henseleit solution at 37°C.
- Allow the tissue to equilibrate under a resting tension.
- Induce a stable contraction with a contractile agonist.
- Once a plateau is reached, add increasing concentrations of ML-9 cumulatively to the bath.
- Record the changes in isometric tension after each addition.
- Calculate the percentage of relaxation induced by ML-9 relative to the pre-contracted tension.

Conclusion and Future Directions

ML-9 serves as a valuable pharmacological tool for investigating the roles of MLCK and other protein kinases in a multitude of cellular processes. Its well-characterized inhibitory profile makes it a standard for studying smooth muscle physiology, cell migration, and cytoskeletal

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dynamics. While ML-9 itself has limitations in terms of kinase selectivity, it provides a foundational understanding for the development of more specific inhibitors.

Future research on 1,4-diazepane derivatives, including the originally queried **1,4-Bis(isoquinolin-5-ylsulfonyl)-1,4-diazepane**, could focus on enhancing selectivity for specific kinases or exploring novel biological activities conferred by different substituent groups. The isoquinoline moiety, for example, is present in many natural products with diverse pharmacological properties, suggesting that isoquinoline-substituted diazepanes may possess unique therapeutic potential.

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